

LDC4297 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: LDC4297 hydrochloride

Cat. No.: B10798903

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LDC4297 Hydrochloride Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **LDC4297 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **LDC4297 hydrochloride** and what is its primary mechanism of action?

A1: **LDC4297 hydrochloride** is a potent and selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1][2][3] Its mechanism of action involves binding to CDK7 with a high affinity (IC₅₀ of 0.13 nM), which plays a crucial role in regulating both the cell cycle and transcription.[1][2][4] By inhibiting CDK7, **LDC4297 hydrochloride** can lead to altered gene expression, cell cycle progression, and apoptosis in cancer cells.[5][6] It also demonstrates broad-spectrum antiviral activity by interfering with viral replication processes that are dependent on host cell transcription machinery.[1][4][5]

Q2: In which solvents is **LDC4297 hydrochloride** soluble?

A2: **LDC4297 hydrochloride** is readily soluble in dimethyl sulfoxide (DMSO) and ethanol.[2][5][7] It is reported to be insoluble in water.[7] For in vivo studies, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline or corn oil are recommended.[7][8]

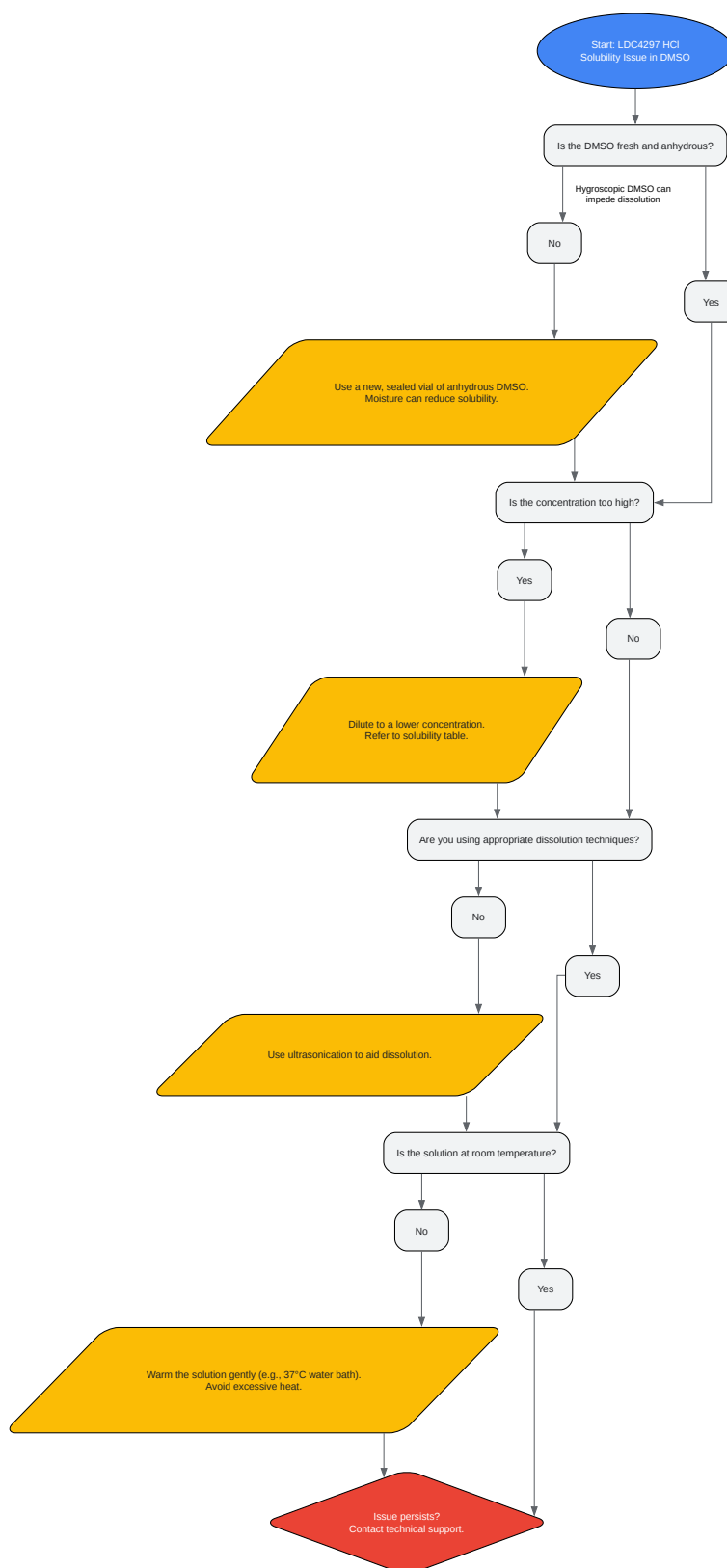
Q3: What is the recommended storage condition for **LDC4297 hydrochloride**?

A3: For long-term storage, the solid powder form of **LDC4297 hydrochloride** should be stored at -20°C for up to three years or at 4°C for up to two years, sealed away from moisture and light.[2][8] Once dissolved in a solvent, the stock solution should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to prevent degradation from repeated freeze-thaw cycles.[1][2]

Troubleshooting Guide: Solubility Issues

Problem: I am having trouble dissolving **LDC4297 hydrochloride** in DMSO.

Even though **LDC4297 hydrochloride** is soluble in DMSO, several factors can affect its dissolution. Follow this troubleshooting workflow to address common solubility challenges.



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Troubleshooting workflow for **LDC4297 hydrochloride** solubility issues.

Data Summary

LDC4297 Hydrochloride Solubility Data

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|---------|-----------------------|--------------------------|---|
| DMSO | 100 | 213.23 | Ultrasonic assistance may be needed.[2] Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. [7][9] |
| DMSO | 86 | 198.83 | Use fresh DMSO to avoid moisture absorption.[7] |
| DMSO | 80 | 170.58 | Sonication is recommended.[10] |
| DMSO | 20 | - | - |
| Ethanol | 86 | - | - |
| Ethanol | 20 | - | - |
| Water | Insoluble | - | - |
| DMF | 20 | - | - |

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

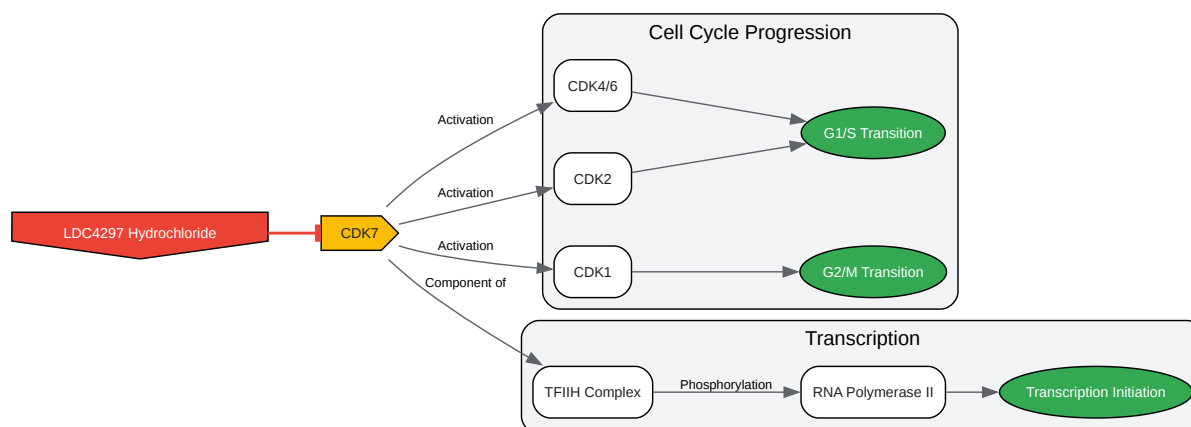
- Materials:
 - LDC4297 hydrochloride powder

- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath
- Procedure:
 1. Equilibrate the **LDC4297 hydrochloride** vial to room temperature before opening to prevent moisture condensation.
 2. Weigh the required amount of **LDC4297 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM solution, you will need 4.69 mg (Molecular Weight: 468.98 g/mol).
 3. Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
 4. Vortex the solution for 1-2 minutes to facilitate dissolution.
 5. If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.
 6. Visually inspect the solution to ensure it is clear and free of particulates.
 7. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 8. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Signaling Pathway

LDC4297 Hydrochloride Mechanism of Action

LDC4297 hydrochloride is a selective inhibitor of CDK7. CDK7 is a component of the CDK-activating kinase (CAK) complex, which is responsible for the activating phosphorylation of other CDKs, such as CDK1, CDK2, CDK4, and CDK6. These CDKs are essential for cell cycle progression. Additionally, CDK7 is a subunit of the general transcription factor IIH (TFIIH), which is involved in the initiation of transcription by RNA polymerase II. By inhibiting CDK7, **LDC4297 hydrochloride** disrupts both cell cycle progression and transcription, leading to anti-proliferative and antiviral effects.



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Mechanism of action of **LDC4297 hydrochloride** as a CDK7 inhibitor.

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